

Application Notes and Protocols for Ammonium Chloride Buffers in Molecular Biology

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Compound of Interest

Compound Name: Ammonium Chloride

CAS No.: 54450-56-5

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Introduction

Ammonium chloride (NH_4Cl) is a versatile salt widely utilized in molecular biology for various applications. Its ability to influence pH and ionic strength makes it a crucial component in several buffer systems. This document provides detailed protocols for the preparation of **ammonium chloride** buffers for common molecular biology techniques, including red blood cell (RBC) lysis, as a component in PCR buffers, and for protein crystallization.

Core Applications

Ammonium chloride buffers are primarily employed for:

- **Erythrocyte Lysis:** Isotonic NH_4Cl solutions are highly effective in lysing red blood cells while leaving leukocytes and other nucleated cells intact. This is a critical step in isolating white blood cells from whole blood for downstream applications like flow cytometry, cell culture, and DNA/RNA extraction. The ammonium ions cause the RBCs to swell and burst due to osmotic pressure changes.

- Enzyme Reactions: Ammonium ions can act as cofactors or influence the activity of certain enzymes. Ammonium sulfate is a common component in some PCR buffers, where it is thought to enhance the specificity of primer annealing.[1]
- Protein Crystallization: **Ammonium chloride** can be used as a precipitating agent in protein crystallization screens.[2] By systematically varying its concentration, researchers can induce the formation of protein crystals for structural studies.
- Maintaining pH: As a component of a buffer system (e.g., with ammonia), **ammonium chloride** helps maintain a stable pH, which is crucial for many biological reactions.[3]

Quantitative Data Summary

The following tables summarize common stock and working solution concentrations for various **ammonium chloride** buffer applications.

Table 1: **Ammonium Chloride** Buffer for Red Blood Cell Lysis

Component	10x Stock Solution Concentration	1x Working Solution Concentration
Ammonium Chloride (NH ₄ Cl)	1.5 M	150 mM
Sodium Bicarbonate (NaHCO ₃)	100 mM	10 mM
EDTA	1 mM - 10 mM	0.1 mM - 1 mM
pH	7.2 - 7.4	7.2 - 7.4

Table 2: Tris-**Ammonium Chloride** Buffer

Component	Stock Solution Concentration	Final Concentration (Example)
Ammonium Chloride (NH ₄ Cl)	0.16 M	Varies with application
Tris Base	0.17 M	Varies with application
pH	7.2 - 7.65	Adjusted as needed

Experimental Protocols

Protocol 1: Preparation of Ammonium Chloride Lysis Buffer (10x Stock Solution)

This protocol describes the preparation of a 10x stock solution of **ammonium chloride** lysis buffer, commonly used for lysing red blood cells.

Materials:

- **Ammonium Chloride** (NH₄Cl)
- Sodium Bicarbonate (NaHCO₃)
- EDTA (Ethylenediaminetetraacetic acid)
- Deionized water (dH₂O)
- Hydrochloric acid (HCl) or Sodium hydroxide (NaOH) for pH adjustment
- Magnetic stirrer and stir bar
- Graduated cylinders and beakers
- pH meter

Procedure:

- To prepare 1 liter of 10x lysis buffer, dissolve 80.2 g of NH₄Cl in approximately 800 mL of dH₂O.[4]

- Add 8.4 g of NaHCO_3 and stir until fully dissolved.[4]
- Add 0.37 g of EDTA and continue stirring.[3]
- Once all components are dissolved, adjust the pH to 7.2-7.4 using HCl or NaOH.[4]
- Bring the final volume to 1 liter with dH_2O .
- Sterilize the solution by filtering through a 0.22 μm filter.
- Store the 10x stock solution at 4°C for up to 6 months.[3][4]

To prepare a 1x working solution: Dilute the 10x stock solution 1:10 with sterile dH_2O (e.g., add 10 mL of 10x stock to 90 mL of dH_2O).[3][4] It is recommended to prepare the 1x working solution fresh before use.[4]

Protocol 2: Red Blood Cell Lysis of Whole Blood

This protocol details the use of the 1x **ammonium chloride** lysis buffer for the removal of red blood cells from a whole blood sample.

Materials:

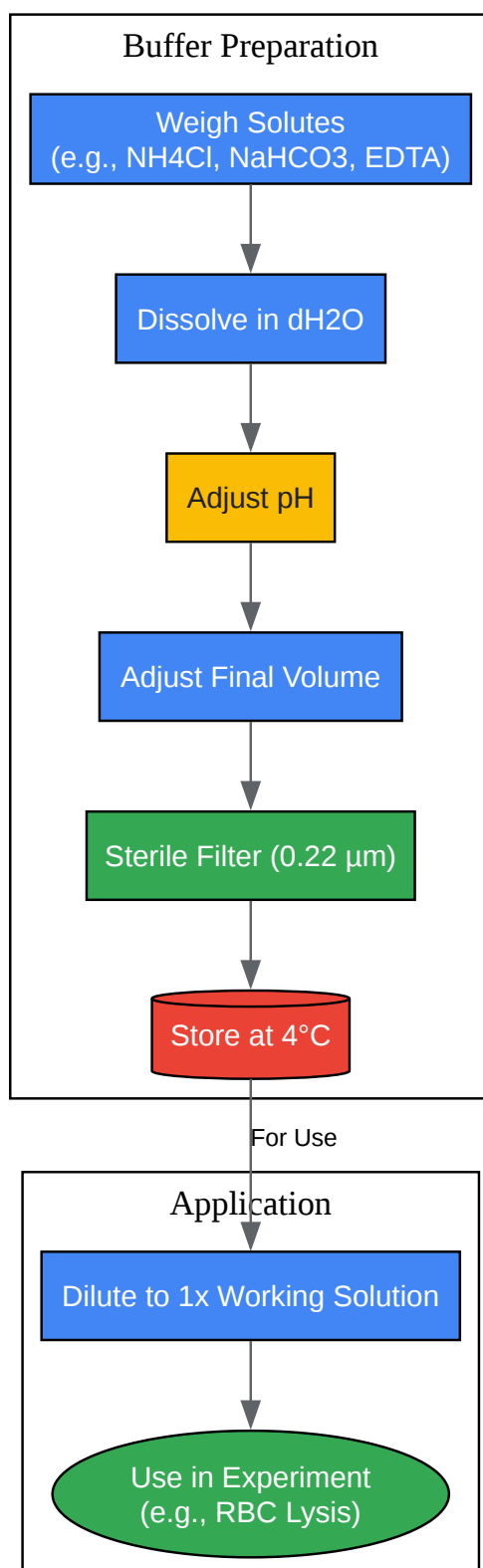
- 1x **Ammonium Chloride** Lysis Buffer (prepared from Protocol 1)
- Whole blood sample
- Phosphate-Buffered Saline (PBS)
- Centrifuge
- Pipettes

Procedure:

- Collect whole blood in an appropriate anticoagulant tube.
- Add 10 volumes of 1x RBC Lysis Buffer to 1 volume of whole blood (e.g., 10 mL of buffer to 1 mL of blood).[3]

- Incubate the mixture for 10-15 minutes at room temperature, protected from light.[3] Invert the tube occasionally to mix. Lysis is complete when the solution becomes transparent.[4]
- Centrifuge the cell suspension at 300-500 x g for 5 minutes.[3]
- Carefully decant the supernatant.
- Resuspend the cell pellet in PBS.
- Centrifuge again at 300-500 x g for 5 minutes and discard the supernatant.
- Repeat the wash step (steps 6-7) if necessary.
- Resuspend the final leukocyte pellet in the desired buffer or media for downstream applications.

Experimental Workflow

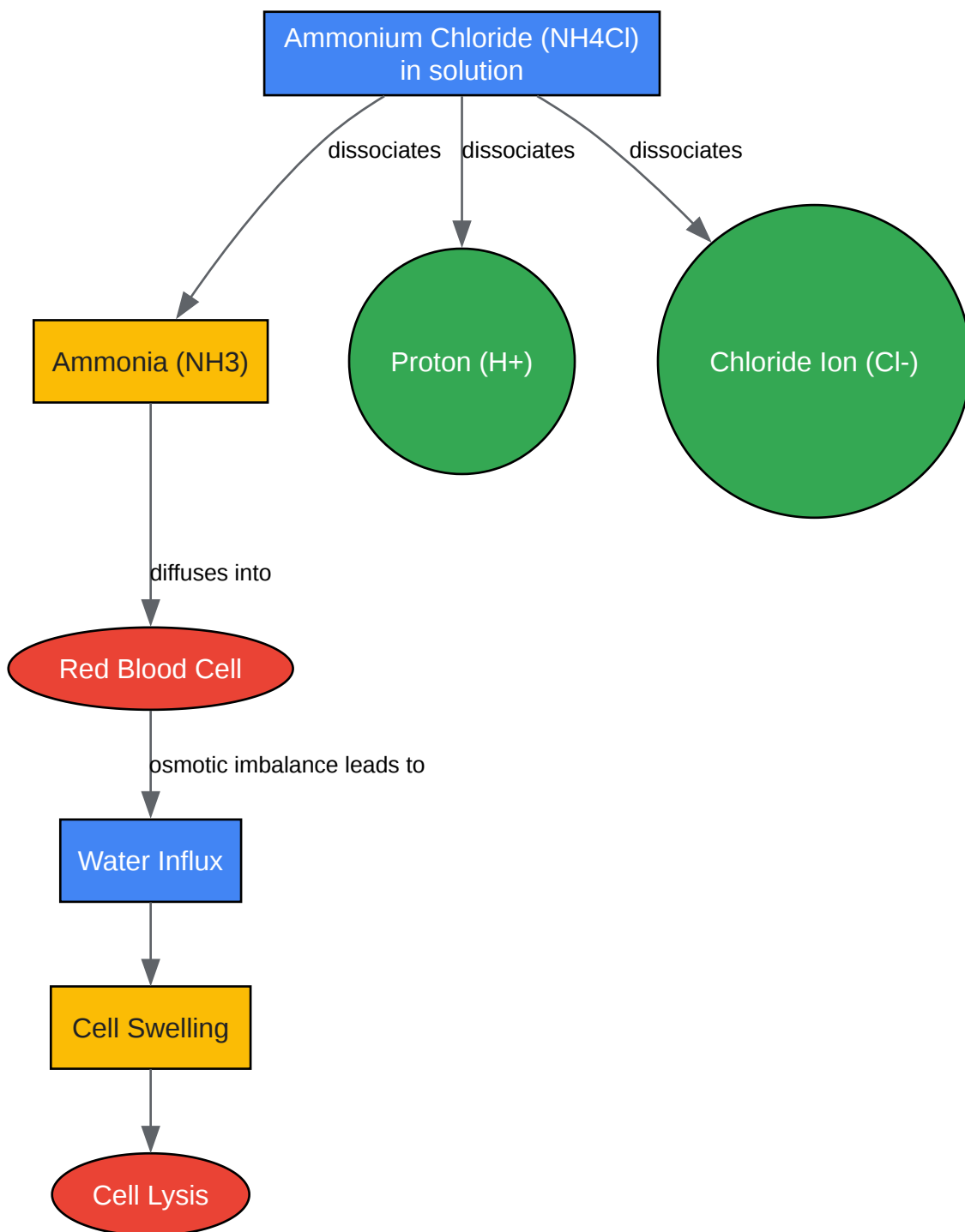


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Caption: Workflow for preparing **ammonium chloride** buffer.

Signaling Pathways and Logical Relationships

The primary mechanism of **ammonium chloride** in red blood cell lysis is based on osmotic pressure.



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Caption: Mechanism of NH₄Cl-induced red blood cell lysis.

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References

- [1. Role of KCl and MgCl₂ in PCR \[biotecharticles.com\]](#)
- [2. journals.iucr.org \[journals.iucr.org\]](#)
- [3. Preparation of Buffer Solutions | Phosphate, Acetate and other Buffers | Pharmaguideline \[pharmaguideline.com\]](#)
- [4. Ammonium Chloride Buffer Solution, pH 10.0, EP, Ricca Chemical 500 mL | Buy Online | Ricca Chemical Company | Fisher Scientific \[fishersci.com\]](#)
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